

An In-depth Technical Guide on Diethyl 1,2-hydrazinededicarboxylate

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Compound of Interest

Compound Name: Diethyl 1,2-hydrazinededicarboxylate

Cat. No.: B1346693

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Diethyl 1,2-hydrazinededicarboxylate**, a chemical compound relevant in various research and development applications. The information is presented to be easily accessible and comparable for scientific professionals.

Core Molecular Data

The fundamental molecular properties of **Diethyl 1,2-hydrazinededicarboxylate** are summarized below.

Property	Value
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ [1] [2]
Linear Formula	C ₂ H ₅ OCONHNHCOOC ₂ H ₅ [3] [4] [5]
Molecular Weight	176.17 [1] [2] [3] [4] [5]
Synonyms	1,2-Dicarbethoxyhydrazine [1] [3] [4] [5]

Experimental Protocols

Detailed experimental protocols for the synthesis or use of **Diethyl 1,2-hydrazinededicarboxylate** are not available within the scope of this document. For specific

experimental methodologies, researchers are advised to consult peer-reviewed scientific literature and established chemical synthesis databases.

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its molecular weight.



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Molecular Property Relationship

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